

# RU 52583 solubility issues and solutions

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## Compound of Interest

Compound Name:	RU 52583
CAS No.:	123829-33-4
Cat. No.:	B1680184

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## Technical Support Center: RU 52583

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **RU 52583**, an orally bioactive antagonist of the alpha 2-adrenergic receptor.

## Frequently Asked Questions (FAQs)

Q1: What is **RU 52583**?

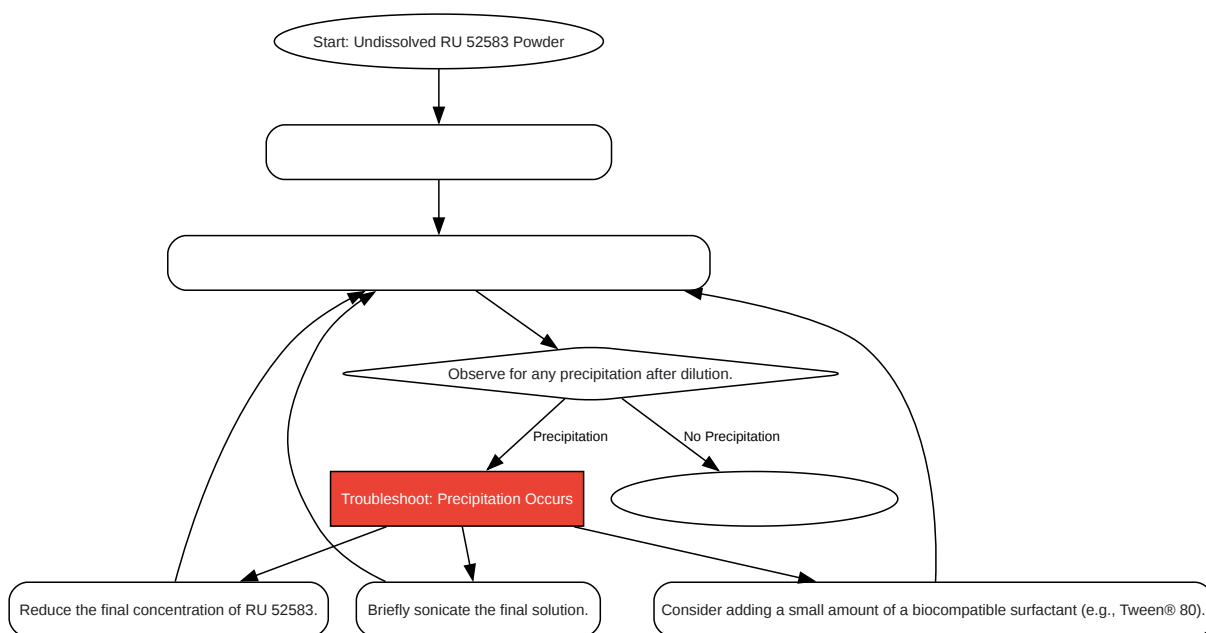
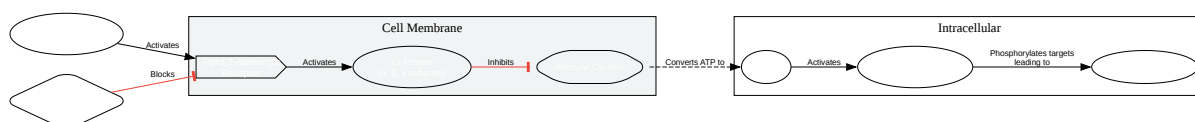
**RU 52583** is a selective antagonist of the alpha 2-adrenergic receptor.<sup>[1]</sup> It is recognized for its cognition-enhancing properties, particularly in models of septohippocampal damage. It is a valuable tool for studying the role of alpha 2-adrenergic signaling in various physiological processes.

Q2: What is the mechanism of action of **RU 52583**?

**RU 52583** functions by blocking the alpha 2-adrenergic receptors. These receptors are G protein-coupled receptors (GPCRs) linked to an inhibitory G protein (Gi). When activated by their endogenous ligands, such as norepinephrine and epinephrine, these receptors inhibit the

enzyme adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. By antagonizing these receptors, **RU 52583** prevents this signaling cascade, thereby increasing cAMP levels and modulating downstream cellular processes.

## ► Alpha 2-Adrenergic Receptor Signaling Pathway



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## References

- [1. Alpha-2 blocker - Wikipedia \[en.wikipedia.org\]](#)
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